

A Comparative Analysis of Isoprocarb and Carbaryl Toxicity in Non-Target Organisms

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Compound of Interest

Compound Name: *Isoprocarb*

Cat. No.: *B1672275*

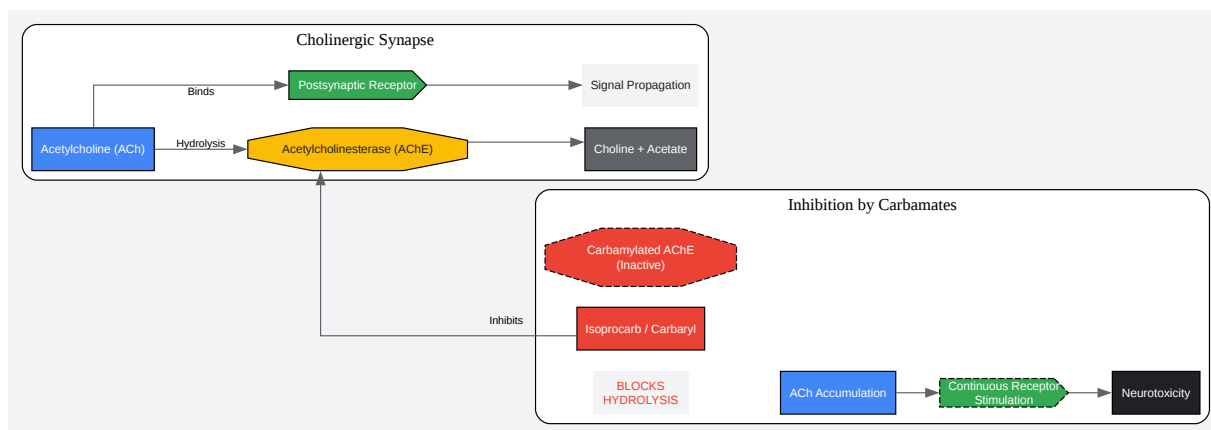
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This guide provides an objective comparison of the toxicity profiles of two widely used carbamate insecticides, **isoprocarb** and carbaryl, on non-target organisms. The information herein is supported by experimental data from peer-reviewed studies to assist in environmental risk assessment and the development of safer alternatives. Both **isoprocarb** and carbaryl are recognized for their insecticidal efficacy, which stems from their shared mechanism of action: the inhibition of acetylcholinesterase (AChE).[1][2] This enzyme is critical for nerve function in both insects and other animals. By inhibiting AChE, these compounds cause an accumulation of the neurotransmitter acetylcholine, leading to overstimulation of the nervous system, paralysis, and ultimately death.[3]

Mechanism of Action: Acetylcholinesterase Inhibition

Isoprocarb and carbaryl are pseudo-irreversible inhibitors of acetylcholinesterase. The carbamate moiety of the insecticide binds to the serine residue in the active site of the AChE enzyme. This carbamylated enzyme is much slower to hydrolyze (decarbamylate) and regenerate the active enzyme compared to the acetylated enzyme formed during the normal breakdown of acetylcholine. This prolonged inactivation of AChE disrupts nerve impulse transmission, leading to the toxic effects observed in organisms.



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References

- 1. Isoprocarb | C₁₁H₁₅NO₂ | CID 17517 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Isoprocarb (Ref: OMS 32) [sitem.herts.ac.uk]
- 3. npic.orst.edu [npic.orst.edu]
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